

# Pharacine: A Technical Whitepaper on a Novel Marine-Derived p-Cyclophane

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## Compound of Interest

Compound Name: *Pharacine*

Cat. No.: *B138207*

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For the attention of: Researchers, Scientists, and Drug Development Professionals

Preamble: This document serves as a technical guide to the natural product **Pharacine**. It is important to note that, based on a comprehensive review of the existing scientific literature as of late 2025, information regarding the biological activity of **Pharacine** is exceptionally limited. The primary research available focuses on its isolation and structural characterization, with initial screenings showing a lack of activity in the tested assays. This guide faithfully represents the current state of knowledge.

## Executive Summary

**Pharacine** is a highly symmetrical, natural p-cyclophane first isolated from the marine bacterial strain *Cytophaga* sp. AM13.1.<sup>[1][2][3]</sup> Its structure was elucidated through spectroscopic methods. Initial in vitro bioactivity screenings were conducted against a panel of microorganisms, including bacteria, fungi, yeast, and microalgae. In these primary assays, **Pharacine** demonstrated no discernible biological activity.<sup>[1][2][4]</sup> Consequently, there is no public domain data available concerning its mechanism of action, associated signaling pathways, or quantitative measures of efficacy such as IC<sub>50</sub> or EC<sub>50</sub> values. This whitepaper collates all available data on **Pharacine**, including its chemical properties and the experimental protocols from its initial discovery.

It should be noted that some commercial suppliers may erroneously list a compound named "**Pharacine**" with antibiotic properties; however, the chemical structure and CAS number

provided in such listings do not correspond to the natural product isolated from *Cytophaga* sp. AM13.1 and likely represent a different chemical entity.[5]

## Chemical and Physical Properties

**Pharacine** is distinguished by its unique and highly symmetrical p-cyclophane structure.[1][2][3] Its fundamental properties are summarized below.

Property	Value	Source
Molecular Formula	C24H24O8	PubChem[6]
Molecular Weight	440.44 g/mol	Biosynth[5], PubChem[6]
IUPAC Name	3,8,15,20-tetraoxatricyclo[20.2.2.2 <sup>10,13</sup> ]octacosatetraene-1(25),10,12,22(26),23,27-hexaene-2,9,14,21-tetrone	PubChem[6]
Canonical SMILES	<chem>C1CCOC(=O)C2=CC=C(C=C2)C(=O)OCCCCOC(=O)C3=CC=C(C=C3)C(=O)OC1</chem>	Biosynth[5]
Source Organism	<i>Cytophaga</i> sp. strain AM13.1	J Nat Prod[1][2][3]
Compound Class	p-Cyclophane	J Nat Prod[1][2][3]

## Biological Activity Assessment

The only published study on **Pharacine** reported its evaluation against a panel of nine microorganisms. The compound showed no inhibitory activity in these assays.[1][2][4]

Table of Screening Results:

Organism Type	Species Tested	Result
Microalgae	Chlorella vulgaris, Chlorella sorokiniana, Scenedesmus subspicatus	No Activity
Fungi	Mucor miehei	No Activity
Yeast	Candida albicans	No Activity
Bacteria (Gram-positive)	Staphylococcus aureus, Bacillus subtilis	No Activity
Bacteria (Gram-negative)	Escherichia coli	No Activity
Bacteria (Actinomycete)	Streptomyces viridochromogenes	No Activity

Due to the lack of observed activity, no quantitative data (e.g., IC50, MIC) has been reported, and no further studies into its mechanism of action or signaling pathways have been published.

## Experimental Protocols

The following methodology is based on the description of the bioactivity screening in the primary literature.

### Antimicrobial and Antifungal Agar Diffusion Assay

The bioactivity of **Pharacine** was determined using a standard agar diffusion assay.

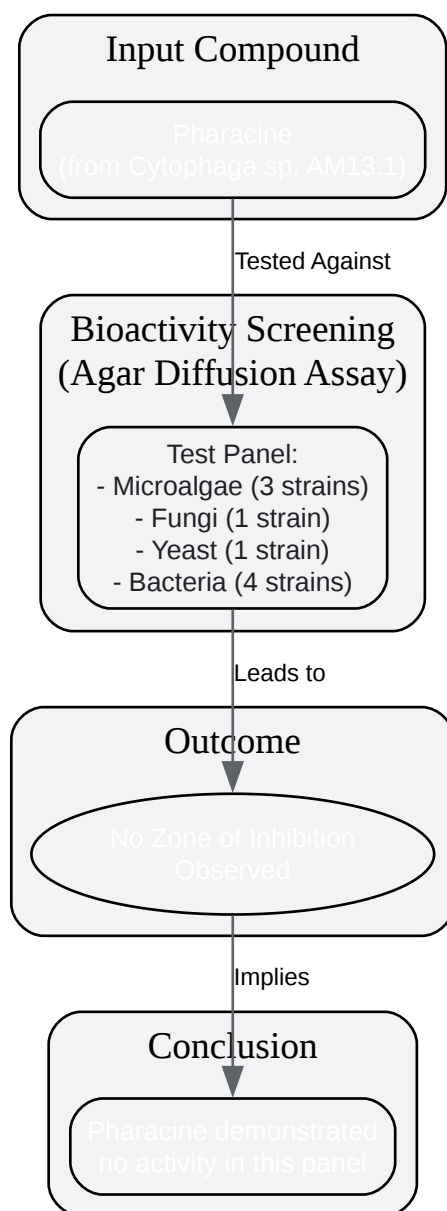
- **Preparation of Test Plates:** Standard growth media agar plates were prepared and allowed to solidify.
- **Inoculation:** The surface of the agar was uniformly inoculated with a suspension of the respective test organism (bacteria, yeast, or fungi).
- **Application of Compound:** A filter paper disc of a standard diameter (typically 6 mm) was impregnated with a solution of purified **Pharacine** at a specified concentration. The solvent was allowed to evaporate.

- Incubation: The prepared disc was placed onto the center of the inoculated agar plate. Plates were incubated under conditions (temperature, time) optimal for the growth of the specific test organism.
- Data Analysis: The plates were examined for a zone of growth inhibition around the filter paper disc. The absence of a clear zone was interpreted as "no activity."

## Visualizations

### Experimental Workflow for Bioactivity Screening

The following diagram illustrates the logical workflow of the initial screening performed on **Pharacine**.



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Caption: Workflow of the initial bioactivity screening of **Pharacine**.

## Conclusion and Future Directions

**Pharacine** remains a structurally interesting natural product with an underexplored biological potential. The initial negative screening results against a limited panel of microorganisms do not preclude the possibility of other, more specific biological activities (e.g., antiviral, cytotoxic, enzyme inhibition, or receptor modulation).

Future research endeavors could involve:

- Broader screening against diverse biological targets, including cancer cell lines, viral panels, and specific enzyme assays.
- Computational studies, such as molecular docking, to predict potential protein targets based on **Pharacine**'s unique 3D structure.
- Total synthesis of **Pharacine** to enable the generation of analogues for structure-activity relationship (SAR) studies.

Until such studies are conducted and published, the biological activity of **Pharacine** remains an open question for the scientific community.

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## References

- 1. Pharacine, a natural p-cyclophane and other indole derivatives from Cytophaga sp. strain AM13.1 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. scilit.com [scilit.com]
- 3. pubs.acs.org [pubs.acs.org]
- 4. researchgate.net [researchgate.net]
- 5. Pharacine | 63440-93-7 | FP63527 | Biosynth [biosynth.com]
- 6. Pharacine | C<sub>24</sub>H<sub>24</sub>O<sub>8</sub> | CID 10455912 - PubChem [pubchem.ncbi.nlm.nih.gov]
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